

A Technical Guide to the Physical Properties of Propyl Cyanoacetate

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Compound of Interest

Compound Name: *Propyl cyanoacetate*

Cat. No.: *B077304*

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the key physical properties of **propyl cyanoacetate**, a versatile reagent in organic synthesis. This document is intended to serve as a valuable resource for professionals in research and development, offering precise data and methodologies to support laboratory work and process development.

Core Physical Properties

Propyl cyanoacetate is a colorless to slightly yellow liquid with a characteristic fruity odor. It is primarily utilized as an intermediate in the synthesis of a wide range of organic compounds, including pharmaceuticals and other fine chemicals.^[1] Accurate knowledge of its physical properties is crucial for safe handling, process design, and reaction optimization.

Data Summary

The following table summarizes the key physical properties of **propyl cyanoacetate**.

Property	Value	Units
Boiling Point	216	°C
Density	1.03	g/cm ³
Molecular Formula	C ₆ H ₉ NO ₂	
Molecular Weight	127.14	g/mol
Refractive Index	1.42	
Flash Point	108	°C
Vapor Pressure	0.243	mmHg at 25°C

Experimental Protocols

While specific experimental determinations for **propyl cyanoacetate** are not extensively detailed in publicly available literature, the following are standard and widely accepted methodologies for determining the boiling point and density of liquid organic compounds.

Boiling Point Determination

The boiling point of a liquid is the temperature at which its vapor pressure equals the surrounding atmospheric pressure. Several methods can be employed for its determination.

1. Distillation Method: This is a common and effective method, particularly when purification of the liquid is also desired.[2]

- Apparatus: A standard simple distillation apparatus is assembled, consisting of a distilling flask, a condenser, a receiving flask, and a thermometer.
- Procedure:
 - The liquid sample (**propyl cyanoacetate**) is placed in the distilling flask along with boiling chips to ensure smooth boiling.
 - The apparatus is heated, and the temperature is monitored.

- The boiling point is recorded as the temperature at which the vapor and liquid are in equilibrium, and a steady stream of distillate is collected in the receiving flask.^[2]

2. Thiele Tube Method: This microscale method is suitable for small sample volumes.

- Apparatus: A Thiele tube, a thermometer, a capillary tube sealed at one end, and a means of heating are required.^{[3][4]}
- Procedure:
 - A small amount of the liquid is placed in a small test tube, and the sealed capillary tube is inverted into it.
 - The test tube is attached to the thermometer and placed in the Thiele tube containing a high-boiling point oil.
 - The Thiele tube is heated, and as the temperature rises, a stream of bubbles will emerge from the capillary tube.
 - The heat is removed, and the temperature at which the liquid is drawn back into the capillary tube is recorded as the boiling point.^{[3][4]}

Density Determination

Density is a fundamental physical property that can be determined using several techniques.

1. Pycnometer Method: A pycnometer is a flask with a specific, accurately known volume.

- Procedure:
 - The empty pycnometer is weighed.
 - It is then filled with the liquid sample (**propyl cyanoacetate**) and weighed again.
 - The density is calculated by dividing the mass of the liquid by the known volume of the pycnometer.

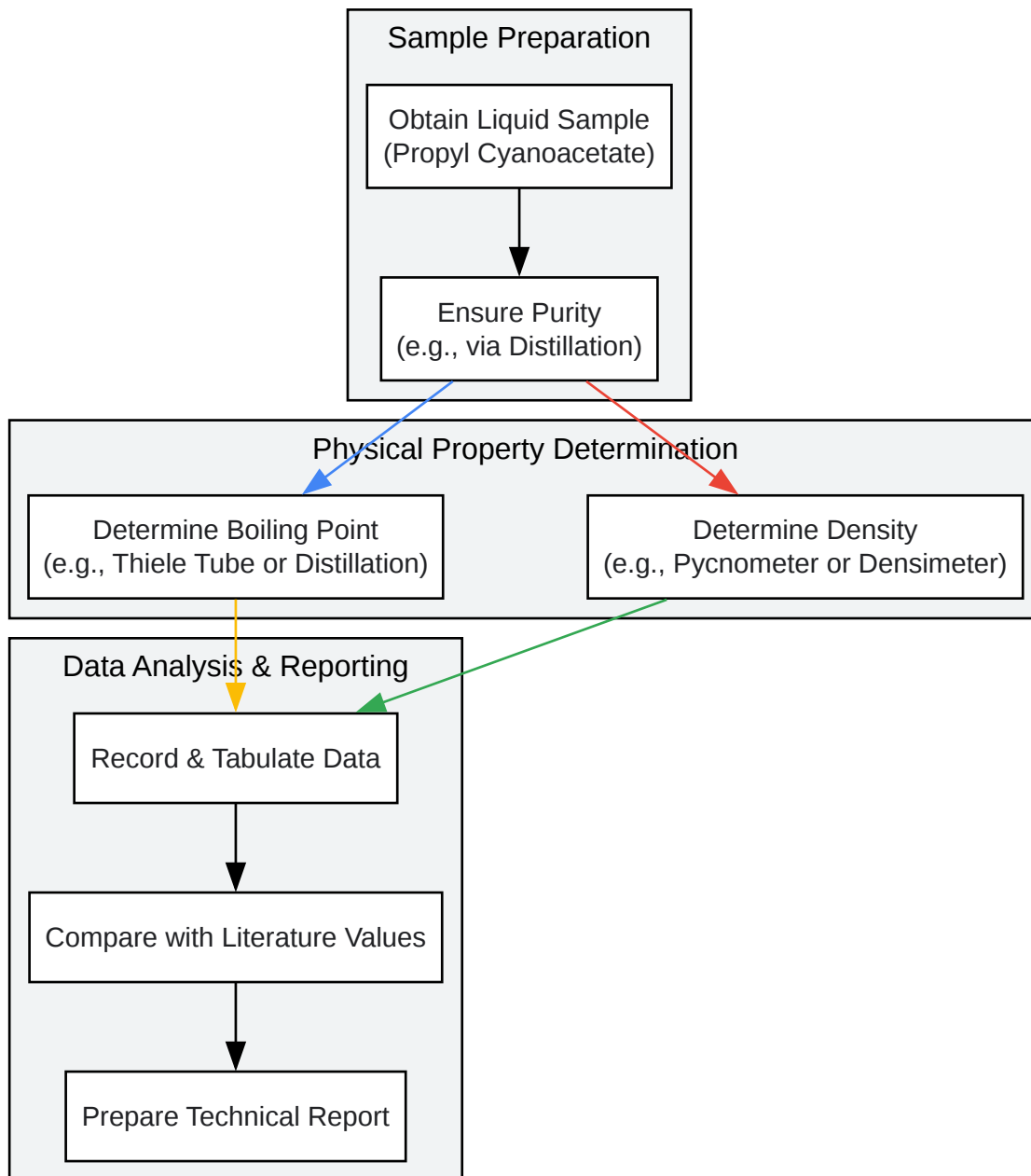
2. Vibrating Tube Densimeter: This instrument provides rapid and highly accurate density measurements.

- Principle: The instrument measures the change in the resonant frequency of a U-shaped tube when it is filled with the sample liquid. This frequency change is directly related to the density of the liquid.
- Procedure:
 - The instrument is calibrated with a substance of known density.
 - The sample is introduced into the measurement cell.
 - The instrument automatically calculates and displays the density.

Logical Workflow

The following diagram illustrates a general workflow for the characterization of a liquid organic compound like **propyl cyanoacetate**.

General Workflow for Liquid Compound Characterization



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- To cite this document: BenchChem. [A Technical Guide to the Physical Properties of Propyl Cyanoacetate]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b077304#physical-properties-of-propyl-cyanoacetate-boiling-point-density]

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